

4-Hydroxy-3,5-bis(isopropyl)benzaldehyde

molecular weight and formula

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Compound of Interest

Compound Name:	4-Hydroxy-3,5-bis(isopropyl)benzaldehyde
Cat. No.:	B077717

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A Technical Overview of 4-Hydroxy-3,5-bis(isopropyl)benzaldehyde

For Immediate Release

This document provides a concise technical summary of the key physicochemical properties of **4-Hydroxy-3,5-bis(isopropyl)benzaldehyde**, a substituted aromatic aldehyde. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

4-Hydroxy-3,5-bis(isopropyl)benzaldehyde is an organic compound that serves as an intermediate in the synthesis of various chemical derivatives.^[1] Its core structure consists of a benzaldehyde ring substituted with a hydroxyl group and two isopropyl groups.

The fundamental molecular properties of this compound are summarized in the table below, providing a clear reference for experimental and theoretical applications.

Identifier	Value	Reference
Molecular Formula	C ₁₃ H ₁₈ O ₂	[1] [2] [3]
Molecular Weight	206.28 g/mol	[1] [3] [4]
CAS Number	10537-86-7	[1] [2] [3] [4]

Experimental Protocols

While specific experimental protocols for the use of **4-Hydroxy-3,5-bis(isopropyl)benzaldehyde** are highly application-dependent, a general methodological approach for its characterization and use in synthesis is outlined below.

Synthesis and Purification

A common synthesis route involves the formylation of 2,6-diisopropylaniline. The resulting crude product is typically purified using column chromatography on silica gel with a suitable eluent system, such as a mixture of ethyl acetate and hexane.

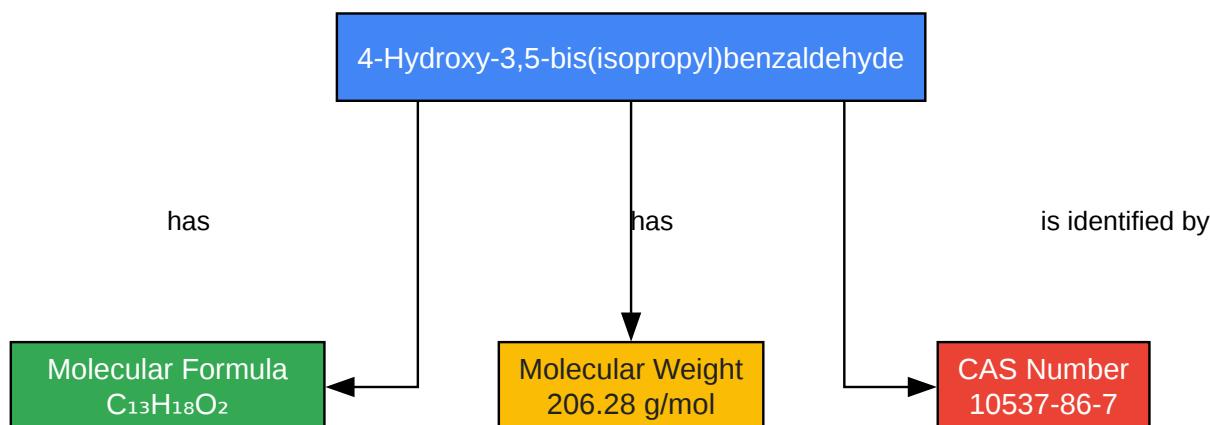
Structural Elucidation

The identity and purity of the synthesized compound are confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are used to confirm the chemical structure and the positions of the substituents on the aromatic ring.
- Mass Spectrometry (MS): Provides the exact molecular weight, confirming the elemental composition.
- Infrared (IR) Spectroscopy: Identifies the characteristic functional groups, such as the hydroxyl (-OH) and aldehyde (-CHO) stretches.

Logical Relationship of Compound Identifiers

The following diagram illustrates the hierarchical relationship between the compound's name and its fundamental molecular identifiers.

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Caption: Relationship between compound name and its key properties.

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